

Application Note: Handling and Storage Stability of Osanetant Hydrate at -20°C

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Compound of Interest

Compound Name: Osanetant (hydrate)

Cat. No.: B10822062

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Abstract

This application note provides a rigorous technical framework for the handling, storage, and stability validation of Osanetant (SR142801) hydrate powder. As a potent, non-peptide Neurokinin-3 (NK3) receptor antagonist, Osanetant requires strict environmental controls to prevent hydrolytic degradation and pseudopolymorphic transitions. This guide defines the critical parameters for maintaining compound integrity at -20°C, detailing the mechanistic rationale behind cold-chain protocols and offering a self-validating Quality Control (QC) workflow.

Introduction

Osanetant (SR142801) is a piperidine-based small molecule utilized in neurobiology to interrogate the tachykinin NK3 receptor signaling pathway.^[1] While chemically robust relative to peptide antagonists, the presence of an N-methylacetamide side chain and a benzoyl moiety renders the molecule susceptible to amide hydrolysis and oxidative stress under suboptimal storage conditions.

The "hydrate" designation implies the inclusion of water molecules within the crystal lattice. This structural water is critical for thermodynamic stability but introduces a paradox: the

compound is stable with its lattice water but highly susceptible to excess environmental moisture (hygroscopicity), which can catalyze chemical degradation. Therefore, storage at -20°C is not merely about temperature suppression; it is about arresting the kinetics of hydrolysis and preventing moisture-driven phase changes.

Physicochemical Profile

Property	Specification
Compound Name	Osanetant (SR142801)
CAS Number	160492-56-8 (base); 173050-51-6 (HCl salt)
Molecular Formula	C ₃₅ H ₄₁ Cl ₂ N ₃ O ₂
Molecular Weight	~606.6 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in DMSO (>2 mg/mL), Ethanol; Poorly soluble in water
Hygroscopicity	Moderate; prone to deliquescence at high RH
Critical Motifs	Piperidine ring, N-methylacetamide, Benzoyl group

Storage Protocol: The -20°C Cold Chain

Rationale: The Arrhenius equation dictates that reaction rates (e.g., hydrolysis) roughly double for every 10°C increase. Storage at -20°C reduces degradation rates by ~16-fold compared to room temperature.

Primary Storage Conditions

- **Temperature:** Maintain strictly at -20°C ± 5°C. Avoid "frost-free" freezers that cycle temperature to melt ice, as these thermal fluctuations can induce microscopic moisture migration within the vial.
- **Container:** Use amber glass vials (Type I borosilicate) with Teflon-lined screw caps. The amber glass protects against photodegradation, while Teflon prevents plasticizer leaching

and ensures a gas-tight seal.

- Desiccation: Store the primary vial inside a secondary container (e.g., a sealed Falcon tube or jar) containing active silica gel or molecular sieve packets. This creates a "micro-environment" of near-zero humidity.

The "Equilibration Rule" (Critical)

NEVER open a -20°C vial immediately upon removal from the freezer.

- Mechanism: Cold surfaces condense atmospheric moisture instantly. If the vial is opened while cold, water vapor will condense onto the hygroscopic powder.
- Protocol: Allow the sealed vial to equilibrate to room temperature (20-25°C) for at least 60 minutes inside a desiccator before opening.

Handling and Reconstitution

Rationale: Osanetant is hydrophobic. Improper solvent choice or sequence can lead to "crashing out" or incomplete solubilization, affecting biological assay reproducibility.

Weighing and Solubilization

- Environment: Weigh in a low-humidity environment (<50% RH) if possible.
- Solvent Selection:
 - Preferred: Dimethyl sulfoxide (DMSO) or Ethanol.
 - Avoid: Direct dissolution in aqueous buffers (PBS, media).
- Stock Preparation:
 - Dissolve powder in 100% DMSO to create a high-concentration stock (e.g., 10-50 mM).
 - Vortex for 30 seconds. If particulates persist, sonicate for 5 minutes at <30°C.
 - Aliquot immediately. Do not store the bulk stock in one tube. Divide into single-use aliquots (e.g., 20-50 µL) to avoid freeze-thaw cycles.

Freeze-Thaw Stability

Repeated freezing and thawing of DMSO stock solutions causes condensation and potential precipitation.

- Limit: Maximum 1 freeze-thaw cycle recommended.
- Storage of Solubilized Stock: Stable at -20°C for up to 1 month; -80°C for up to 6 months.

Stability Validation & Quality Control

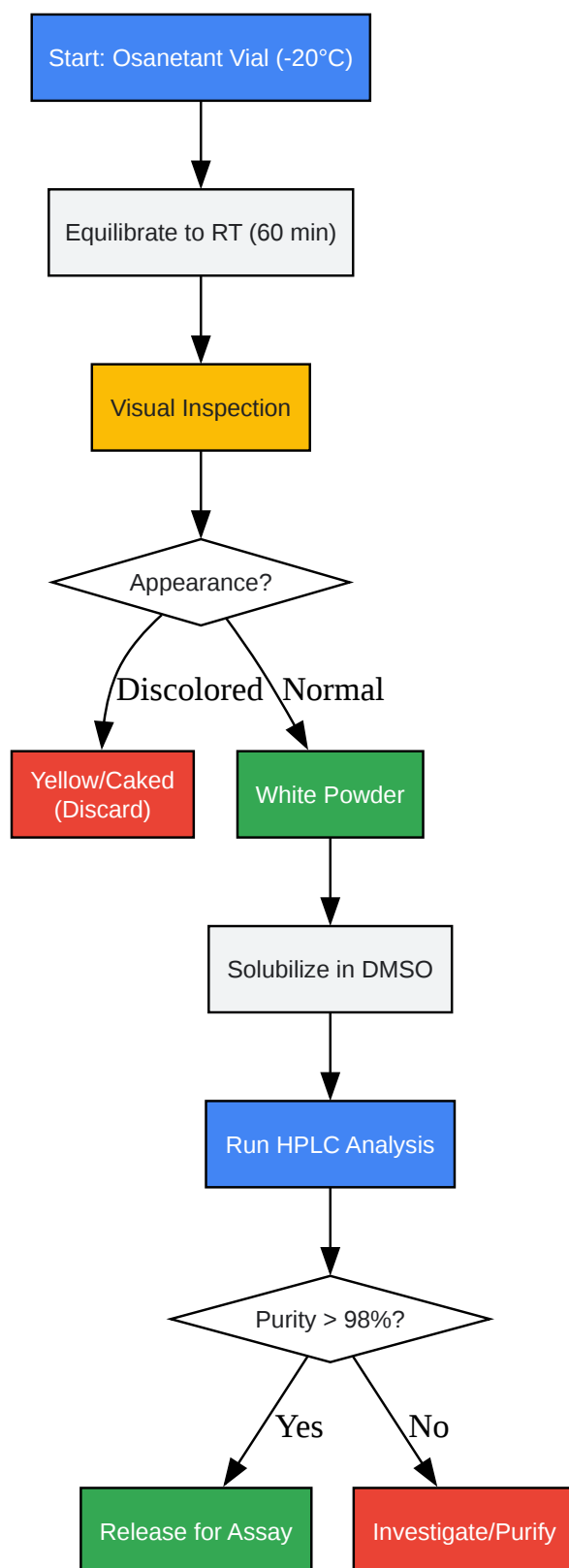
Rationale: Visual inspection is insufficient. Chemical degradation (hydrolysis) often produces colorless byproducts that are inactive.

Degradation Pathways

The primary risk is Amide Hydrolysis, where the N-methylacetamide group is cleaved.

- Reaction: $\text{R-CON}(\text{CH}_3)\text{-R}' + \text{H}_2\text{O} \rightarrow \text{R-COOH} + \text{HN}(\text{CH}_3)\text{-R}'$
- Trigger: Presence of water + acidic/basic impurities + heat.

QC Decision Tree (Graphviz)



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Caption: Figure 1. Self-validating Quality Control workflow for Osanetant hydrate. Critical checkpoints prevent the use of degraded material in sensitive biological assays.

Validated HPLC Method (Proposed)

To verify stability, use the following Reverse-Phase HPLC conditions:

- Column: C18 Analytical Column (e.g., 5 μ m, 4.6 x 150 mm).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Gradient: 5% B to 95% B over 20 minutes.
- Detection: UV at 220 nm (amide bond) and 254 nm (aromatic rings).
- Acceptance Criteria: Single peak >98% area under the curve (AUC). New peaks appearing at lower retention times usually indicate hydrolysis products (more polar).

Troubleshooting Guide

Observation	Probable Cause	Corrective Action
Powder Clumping/Caking	Moisture ingress (Hygroscopicity).	Discard if precise weighing is impossible. Ensure desiccant is active in secondary storage.
Yellow Discoloration	Oxidation of impurities or piperidine ring.	Check purity via HPLC. If <95%, discard.
Precipitation in Media	"Crashing out" due to low solubility.	Dilute DMSO stock slowly into vortexing media. Keep final DMSO concentration <0.1% to 1%.
Loss of Biological Activity	Hydrolysis of amide bond. ^{[2][3]}	Verify storage history. ^[3] Ensure vial was not left at RT >24h.

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